

Application Note: Handling and Protocol for 5-Bromo-2-methoxybenzylzinc Chloride

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Compound of Interest

Compound Name: 5-Bromo-2-methoxybenzylzinc chloride

CAS No.: 352530-35-9

Cat. No.: B1592903

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Executive Summary

This guide details the handling, validation, and application of **5-Bromo-2-methoxybenzylzinc chloride** (0.5 M in THF, CAS: 352530-35-9). As a functionalized organozinc reagent, this compound is a critical building block in medicinal chemistry, particularly for introducing the 5-bromo-2-methoxybenzyl motif via Negishi cross-coupling. Unlike Grignard or organolithium reagents, this organozinc species offers enhanced functional group tolerance but requires rigorous exclusion of moisture and oxygen to maintain activity.^[1] This protocol standardizes its use to ensure reproducibility in drug discovery workflows.

Safety & Hazard Identification

Signal Word: DANGER Hazard Class: Flammable Liquid (Category 2), Skin Corrosion (Category 1B), Water-Reactive.

Hazard	Description	Mitigation
Pyrophoricity	While less pyrophoric than organolithiums, it can smoke or ignite on high surface area materials (e.g., paper wipes).	Use strictly under inert gas (Argon/Nitrogen). Have Class D fire extinguisher ready.
Corrosivity	Causes severe skin burns and eye damage. ^[2]	Wear nitrile gloves (double gloved recommended), lab coat, and safety goggles.
Solvent	THF is a peroxide former and highly flammable.	Store under inert atmosphere; test for peroxides if stored for extended periods.

Storage and Handling Protocols

Storage Conditions

- Temperature: Store at 2–8°C.
- Atmosphere: Must be kept under a positive pressure of Argon or Nitrogen.
- Container: Sure/Seal™ bottles or Teflon-valved storage flasks.
- Shelf Life: Approximately 3–6 months if seal is uncompromised. Degradation is indicated by significant precipitation (beyond normal salts) or a drop in titer below 0.3 M.

Transfer Techniques (Schlenk Line)

- Never pour the reagent. Always transfer via syringe or cannula.
- Pressure Equalization: When withdrawing reagent, simultaneously inject an equivalent volume of dry inert gas to prevent a vacuum that could draw in air.
- Needle Choice: Use long, wide-bore needles (16G or 18G) to prevent clogging if minor salts are present.

Quality Control: Titration Protocol

Objective: Determine the precise molarity of the active organozinc species. Commercial samples labeled "0.5 M" can degrade to 0.3–0.4 M during shipping/storage. Method: Iodine Titration (The Knochel Method).

Reagents Required[2][4][5][6][7][8][9]

- Iodine (): Solid, >99%.
- Lithium Chloride (LiCl): Anhydrous (0.5 M solution in THF).[3] Note: LiCl accelerates the reaction and solubilizes the resulting Zn species, sharpening the endpoint.
- Analyte: **5-Bromo-2-methoxybenzylzinc chloride**. [2][4][5][6]

Step-by-Step Procedure

- Setup: Flame-dry a 10 mL Schlenk flask or vial containing a stir bar. Flush with Argon.
- Charge Iodine: Weigh approximately 254 mg (1.0 mmol) of iodine and add to the flask.
- Solubilize: Add 2–3 mL of the 0.5 M LiCl/THF solution. Stir until iodine is fully dissolved (dark brown solution).
- Titration:
 - Fill a 1.0 mL gastight syringe with the organozinc reagent.
 - Add the organozinc dropwise to the iodine solution at room temperature.[7]
 - Endpoint: The solution will transition from Dark Brown → Yellow → Colorless. The endpoint is the complete disappearance of the yellow color.
- Calculation:

Application Protocol: Negishi Cross-Coupling

Reaction: Coupling **5-Bromo-2-methoxybenzylzinc chloride** with an Aryl Iodide. Catalyst System: Pd(OAc)₂ / SPhos (Buchwald Ligand). This system is highly active for benzylzinc

reagents and prevents

-hydride elimination side products.

Reagents

- Nucleophile: **5-Bromo-2-methoxybenzylzinc chloride** (Titrated, approx. 1.2 equiv).[8]
- Electrophile: Aryl Iodide (1.0 equiv).[9]
- Catalyst: Pd(OAc)₂ (1 mol%) + SPhos (2 mol%).[10]
- Solvent: Anhydrous THF.

Procedure

- Catalyst Pre-formation:
 - In a flame-dried Schlenk flask, add Pd(OAc)₂ and SPhos.
 - Add anhydrous THF (2 mL per mmol substrate).
 - Stir for 5–10 minutes until the solution turns a clear orange/yellow, indicating active catalyst formation.
- Substrate Addition:
 - Add the Aryl Iodide (1.0 equiv) to the catalyst solution.
- Reagent Addition:
 - Cool the reaction mixture to 0°C (ice bath). Note: Benzylzinc reagents can be reactive; cooling prevents homocoupling.
 - Add the **5-Bromo-2-methoxybenzylzinc chloride** solution (1.2 equiv) dropwise over 5 minutes.
- Reaction:
 - Remove the ice bath and allow to warm to room temperature.

- Stir for 2–4 hours. Monitor by TLC or LC-MS.
- Success Indicator: The reaction mixture often turns black (Pd precipitate) upon completion.
- Quench & Workup:
 - Quench carefully with Saturated Aqueous
 - [. \[11\] \[12\]](#)
 - Extract with Ethyl Acetate (3x). [\[9\] \[12\]](#)
 - Wash combined organics with brine, dry over [ngcontent-ng-c3932382896="" _nghost-ng-c102404335="" class="inline ng-star-inserted">](#)
 - [, and concentrate. \[13\]](#)

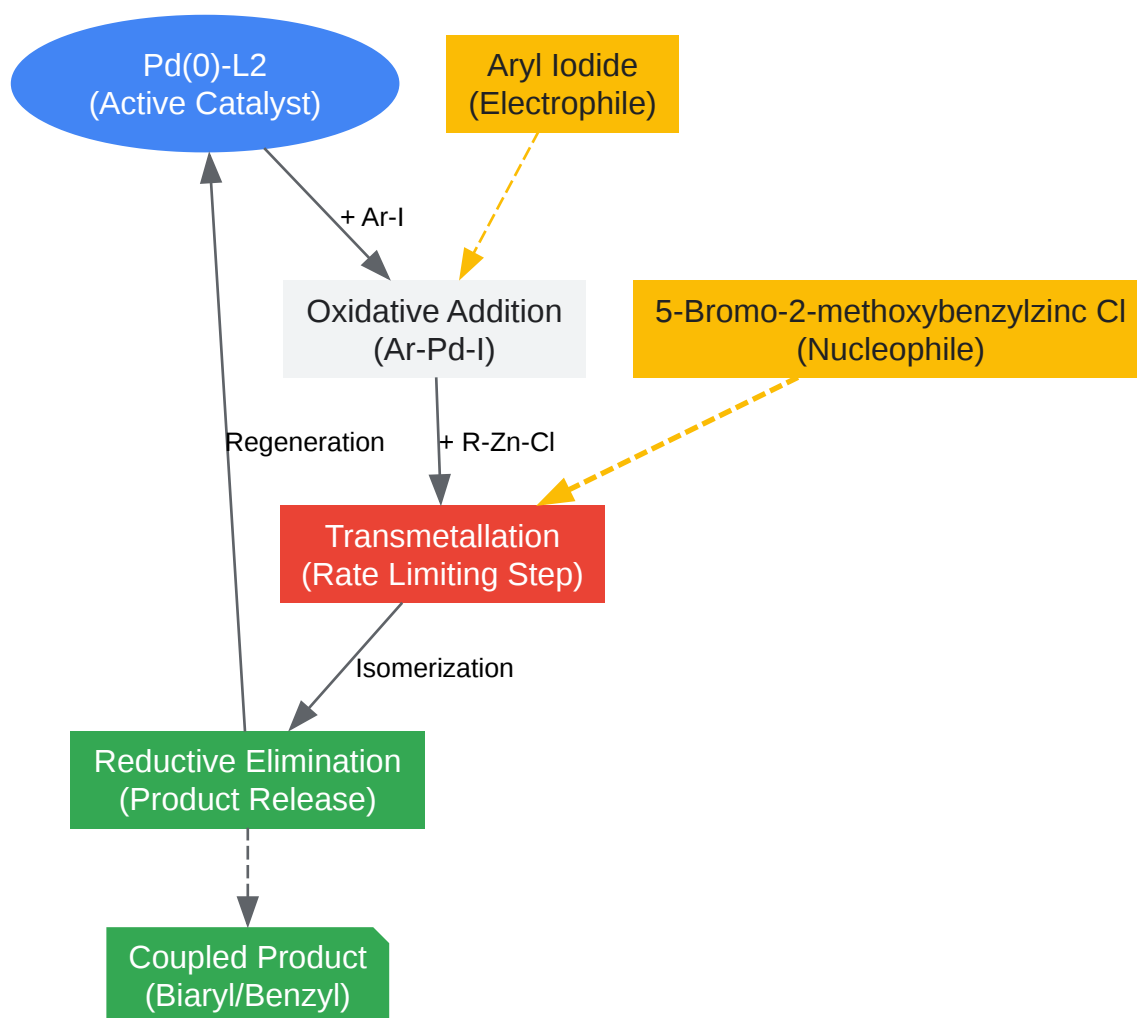
Troubleshooting Guide

Observation	Root Cause	Corrective Action
Precipitate in Reagent Bottle	Cold storage crystallization or degradation (Zinc oxides).	Warm to RT and swirl gently. If solids persist, filter via cannula filter or titrate the supernatant and use as is.
No Reaction (Starting Material Remains)	Catalyst poisoning or inactive reagent.	1. Re-titrate the organozinc. [14] [7] [12] 2. Ensure SPhos/Pd ratio is correct (2:1). 3. Degas solvents thoroughly (oxygen kills the catalyst).
Homocoupling of Reagent (Bibenzyl formation)	Addition was too fast or temp too high.	Add reagent strictly at 0°C and very slowly. Ensure the electrophile is present before adding the zinc reagent.
Low Titer (<0.2 M)	Moisture contamination.	The reagent is compromised. Do not use for critical steps. Purchase fresh stock.

Workflow Visualization

Figure 1: Negishi Coupling Reaction Pathway

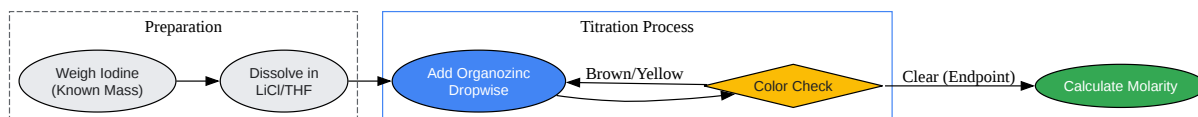
This diagram illustrates the catalytic cycle and the specific entry point of the **5-Bromo-2-methoxybenzylzinc chloride** reagent.



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Caption: The catalytic cycle highlighting the transmetallation step where the organozinc reagent introduces the functionalized benzyl group.

Figure 2: Titration Setup Logic



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Caption: Logic flow for the Iodine/LiCl titration method to determine active zinc concentration.

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